

An In-Depth Technical Guide to 3,4-Dichlorobenzyl Isocyanate

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Compound of Interest

Compound Name: 3,4-Dichlorobenzyl isocyanate

Cat. No.: B033553

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This technical guide provides essential information regarding the chemical properties of **3,4-Dichlorobenzyl isocyanate**, tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Chemical Data

3,4-Dichlorobenzyl isocyanate is a distinct chemical compound with the specific molecular characteristics outlined below. It is important to differentiate it from the similarly named 3,4-Dichlorophenyl isocyanate, which possesses a different molecular structure, weight, and formula.

The fundamental quantitative data for **3,4-Dichlorobenzyl isocyanate** is summarized in the following table for clarity and ease of reference.

Property	Value	Citations
Molecular Weight	202.04 g/mol	[1]
Molecular Formula	C ₈ H ₅ Cl ₂ NO	[1][2]
CAS Number	19752-09-1	[1][2]
IUPAC Name	1,2-dichloro-4-(isocyanatomethyl)benzene	[2]

Experimental Protocols and Signaling Pathways

Currently, publicly available literature does not detail specific biological signaling pathways involving **3,4-Dichlorobenzyl isocyanate**. This compound is primarily utilized as a chemical intermediate in organic synthesis.

Detailed experimental protocols for the use of **3,4-Dichlorobenzyl isocyanate** are specific to the intended synthetic route and are typically developed within the context of a particular research project or chemical manufacturing process. No standardized biological experimental protocols involving this specific isocyanate were identified.

Due to the absence of described signaling pathways or complex experimental workflows in the provided search results, the generation of corresponding diagrams is not applicable.

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References

- 1. scbt.com [scbt.com]
- 2. 3,4-Dichlorobenzyl isocyanate, 98% 10 g | Contact Us | Thermo Scientific Chemicals [thermofisher.com]
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